

Physical properties of 2-Methoxy-6-methylbenzaldehyde (melting point, boiling point)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-6-methylbenzaldehyde

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Technical Guide: Physicochemical Properties of 2-Methoxy-6-methylbenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical properties of **2-Methoxy-6-methylbenzaldehyde**, a key intermediate in various synthetic pathways. The information herein is intended to support research and development activities by providing reliable data and standardized experimental protocols.

Core Physical Properties

2-Methoxy-6-methylbenzaldehyde (CAS No. 54884-55-8) is an aromatic aldehyde with the molecular formula C₉H₁₀O₂. At room temperature, it presents as a white to yellow liquid or semi-solid. Key physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₂	PubChem[1]
Molecular Weight	150.17 g/mol	PubChem[1]
Melting Point	40-41°C	ChemicalBook[2], ChemBK[3]
Boiling Point	256°C	ChemBK[3]
Physical Form	White to yellow liquid or semi-solid or solid	Sigma-Aldrich

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail standardized laboratory protocols for measuring the melting and boiling points of organic compounds such as **2-Methoxy-6-methylbenzaldehyde**.

Determination of Melting Point

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. This protocol is based on the capillary method.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Heating bath (oil or metal block)

Procedure:

- Sample Preparation: A small amount of finely powdered **2-Methoxy-6-methylbenzaldehyde** is introduced into a capillary tube, which is then tapped gently to pack the sample to a height

of 2-3 mm.

- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The assembly is then placed in the heating bath.
- **Heating:** The bath is heated slowly, with a rate of temperature increase of approximately 1-2°C per minute as the expected melting point is approached.
- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample becomes liquid are recorded. This range represents the melting point. For a pure substance, this range is typically narrow.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube or aluminum block)
- Beaker

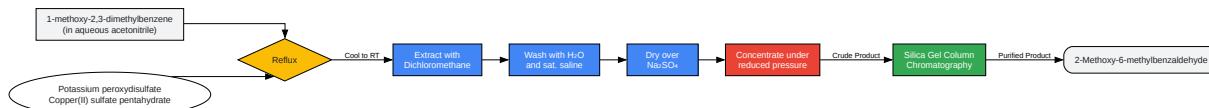
Procedure:

- **Sample Preparation:** A small amount of liquid **2-Methoxy-6-methylbenzaldehyde** is placed in the test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed inverted (open end down) into the liquid in the test tube.

- Apparatus Setup: The test tube is attached to a thermometer, and the assembly is immersed in a heating bath.
- Heating: The bath is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- Observation: Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube. The heat source is then removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.

Synthesis Workflow

The following diagram illustrates a common synthetic route for **2-Methoxy-6-methylbenzaldehyde**, starting from 1-methoxy-2,3-dimethylbenzene.^[4] This workflow is crucial for understanding the production of this intermediate for drug development and other research applications.



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Caption: Synthesis of **2-Methoxy-6-methylbenzaldehyde**.

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